

Personal protective equipment for handling 3-Hexyn-2-one

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Compound of Interest

Compound Name: 3-Hexyn-2-one

Cat. No.: B163128

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Essential Safety and Handling Guide for 3-Hexyn-2-one

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Hexyn-2-one**. Adherence to these protocols is essential for ensuring laboratory safety and minimizing risks.

Chemical Safety and Hazard Information

3-Hexyn-2-one is a flammable liquid and vapor that is toxic if swallowed and can cause skin and serious eye irritation.^{[1][2][3]} It is crucial to handle this chemical with appropriate personal protective equipment in a controlled environment.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for **3-Hexyn-2-one**.

Property	Value
CAS Number	1679-36-3
Molecular Formula	C ₆ H ₈ O
Molecular Weight	96.13 g/mol
Appearance	Colorless to Red to Green clear liquid
Purity	>95.0% (GC)
Boiling Point	77 °C / 75 mmHg
Flash Point	39 °C
Specific Gravity (20/20)	0.88
Refractive Index	1.44
UN Number	1992

Source: TCI Chemicals, PubChem[1][4]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

The selection and proper use of PPE are the first line of defense against chemical exposure. The required PPE for handling **3-Hexyn-2-one** is outlined below.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may also be necessary. [3] [5]
Skin Protection	Wear chemical-resistant, impervious gloves (e.g., nitrile or neoprene) and a laboratory coat or disposable gown. Fire/flame resistant clothing is also recommended. [5] [6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge (e.g., Type A Brown conforming to EN14387). [5] [7]
Footwear	Chemical-resistant shoe covers or boots should be worn, especially when handling larger quantities or in case of a spill. [6]

Engineering Controls

- Ventilation: Always handle **3-Hexyn-2-one** in a well-ventilated area. A chemical fume hood is strongly recommended for all operations involving open containers.[\[3\]](#)[\[5\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[3\]](#)
- Tools: Use only non-sparking tools to prevent ignition.[\[1\]](#)[\[3\]](#)
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[7\]](#)

Step-by-Step Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Confirm that the work area is clean, and all required equipment is within reach inside the fume hood.

- Dispensing: Ground and bond the container and receiving equipment to prevent static discharge.^[1] Slowly dispense the required amount of **3-Hexyn-2-one**.
- During Use: Keep the container tightly closed when not in use.^[1] Avoid breathing vapors or mist.^[5] Do not eat, drink, or smoke when using this product.^[1]
- After Handling: Wash hands and any exposed skin thoroughly after handling.^{[1][3]}
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.^{[3][7]} The storage area should be designated for flammable liquids. Keep the container tightly closed and store in a locked cabinet.^{[1][3]}

Disposal Plan

All waste materials, including contaminated PPE, spill cleanup materials, and residual chemical, must be treated as hazardous waste.

- Collect all waste in a designated, properly labeled, and sealed container.
- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^{[1][3]}
- Do not dispose of **3-Hexyn-2-one** down the drain.^[6]

Emergency Protocols

First-Aid Measures

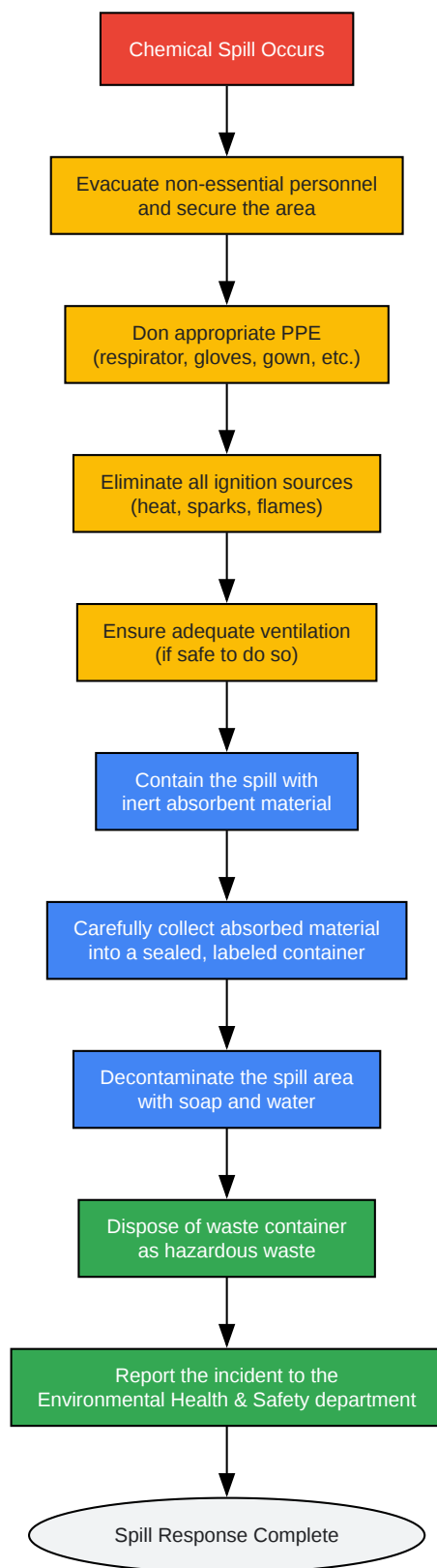
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.^{[1][3]}
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.^[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[1]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.^[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[5\]](#)
- Unsuitable Extinguishing Media: Do NOT use a water jet.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[7\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[7\]](#)

Accidental Release Measures

In the event of a spill, follow the established emergency protocol. The workflow below outlines the necessary steps for a safe and effective response.



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Caption: Workflow for handling a **3-Hexyn-2-one** chemical spill.

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